

# A Toxicological Profile of d-Tetramethrin in Non-Target Aquatic Organisms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *d-Tetramethrin*

Cat. No.: B074589

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## Abstract

**d-Tetramethrin**, a synthetic pyrethroid insecticide, is widely utilized for controlling pests in residential and commercial settings. Its extensive use, however, raises significant concerns regarding its impact on non-target aquatic ecosystems. This technical guide provides a comprehensive overview of the toxicological profile of **d-Tetramethrin** in aquatic organisms. It consolidates data on its mechanism of action, acute and sublethal toxicity, bioconcentration, and environmental fate. **d-Tetramethrin** is highly toxic to aquatic life, with acute toxicity values (LC50) for fish and invertebrates often falling in the low µg/L to mg/L range. The primary mechanism of toxicity is neurotoxicity, mediated through the disruption of voltage-gated sodium channels in nerve cells. Sublethal effects are profound and occur at concentrations well below lethal levels, encompassing developmental abnormalities, oxidative stress, immunotoxicity, and endocrine disruption. This document summarizes key quantitative data in structured tables and outlines detailed experimental protocols for crucial toxicity assays. Furthermore, it employs visualizations to elucidate complex pathways and workflows, offering a critical resource for assessing the environmental risk posed by this compound.

## Introduction

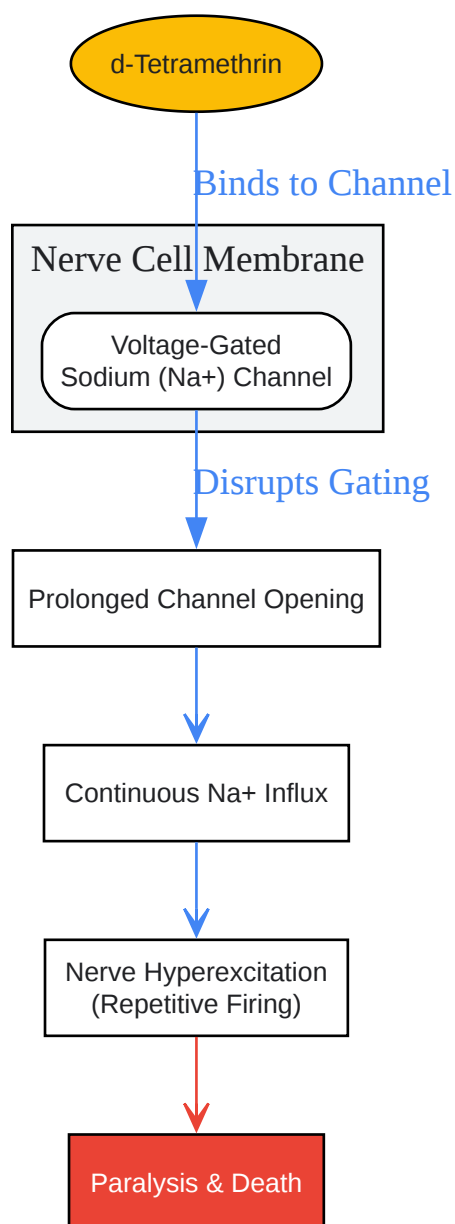
**d-Tetramethrin** is a potent, broad-spectrum synthetic insecticide belonging to the pyrethroid family.[1] Pyrethroids are synthetic chemical analogues of the natural pyrethrins derived from chrysanthemums.[2][3] While effective against target pests and exhibiting low mammalian toxicity, **d-Tetramethrin**, like other pyrethroids, is recognized as being very toxic to non-target aquatic organisms, including fish, invertebrates, and amphibians.[4][5] Its application in outdoor

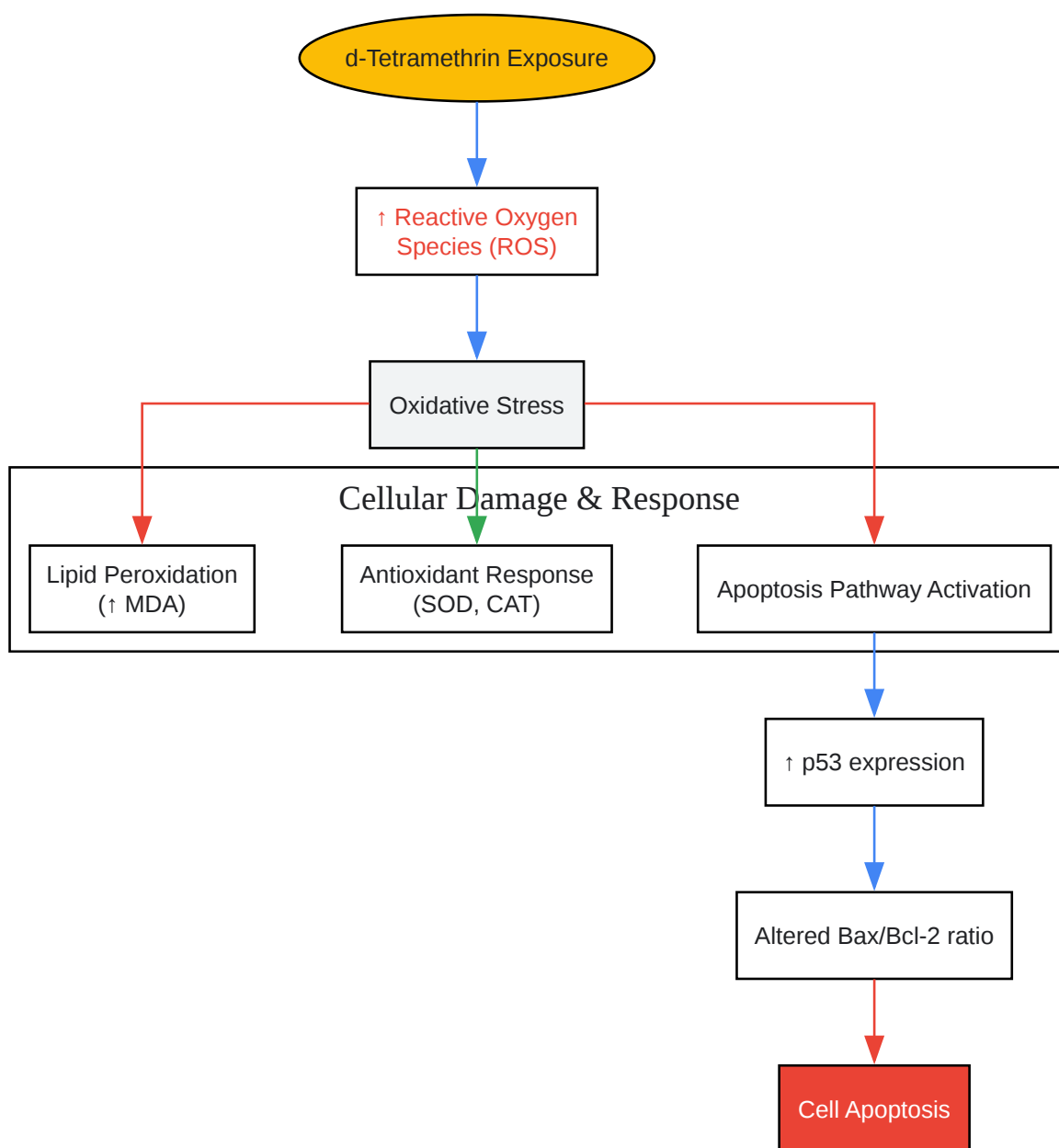
residential and commercial areas for mosquito and fly control can lead to its entry into aquatic systems through runoff and spray drift.[6][7] Understanding its toxicological impact is therefore crucial for environmental risk assessment and the development of mitigation strategies.

This guide synthesizes current scientific literature to provide an in-depth analysis of **d-Tetramethrin**'s effects on aquatic life, focusing on quantitative toxicity data, mechanisms of action, and the methodologies used to derive these findings.

## Mechanism of Action: Neurotoxicity

The primary mode of action for **d-Tetramethrin** and other pyrethroids is potent neurotoxicity.[8] These compounds target the voltage-gated sodium channels in the nerve cell membranes of organisms.[8][9] By binding to the channel, **d-Tetramethrin** modifies its gating kinetics, forcing it to remain open for an extended period. This disruption leads to a prolonged influx of sodium ions, causing repetitive nerve firing and membrane depolarization.[10] The resulting state of hyperexcitation manifests as tremors and convulsions, ultimately leading to paralysis and death.[8][11]





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